

safe handling and storage procedures for cyclotetradecane

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Compound of Interest

Compound Name: Cyclotetradecane

Cat. No.: B1198814

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Application Notes and Protocols for Cyclotetradecane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cyclotetradecane**. The information is intended to minimize risks and ensure the integrity of the compound for research and development purposes.

Compound Information

Cyclotetradecane is a saturated cycloalkane with the molecular formula $C_{14}H_{28}$.^[1] It is a solid at room temperature and has potential applications in various fields of chemical synthesis and materials science.^[1] Due to its nature as a research chemical, a thorough understanding of its properties and associated hazards is essential for safe handling.

Table 1: Physical and Chemical Properties of **Cyclotetradecane**

Property	Value
Molecular Formula	C ₁₄ H ₂₈
Molecular Weight	196.37 g/mol [1]
Appearance	Solid[1]
Melting Point	56.2 °C[1]
Boiling Point	280.00 to 281.00 °C @ 760.00 mm Hg (estimated)[2]
Vapor Pressure	0.006000 mmHg @ 25.00 °C (estimated)[2]
Flash Point	236.00 °F (113.10 °C) (estimated)[2]
Solubility	Soluble in alcohol; 0.01136 mg/L in water @ 25 °C (estimated)[2]
CAS Number	295-17-0[1]

Hazard Identification and Safety Precautions

While comprehensive toxicological data for **cyclotetradecane** is not fully established, it is prudent to handle it with care, assuming potential hazards based on general chemical safety principles. Some sources indicate that it is not classified as a hazardous substance. However, for a related compound, 1,4,8,11-Tetraaza-**cyclotetradecane**-5,12-dione, irritation to the skin, eyes, and respiratory system is noted. Therefore, minimizing exposure is a critical safety measure.

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat.
- Respiratory Protection: Not generally required unless generating dust or aerosols. If so, use a certified respirator.

2.2 General Handling Precautions

- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe dust or vapor.
- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Experimental Protocols

3.1 General Weighing and Handling of Solid **Cyclotetradecane**

This protocol outlines the general procedure for safely weighing and handling solid **cyclotetradecane** in a laboratory setting.

- Preparation:
 - Ensure the work area (chemical fume hood) is clean and uncluttered.
 - Assemble all necessary equipment: chemical-resistant gloves, safety goggles, lab coat, spatula, weighing paper or boat, and a calibrated analytical balance.
 - Confirm the availability of a safety shower and eyewash station.[\[3\]](#)
- Procedure:
 - Don the appropriate PPE.
 - Place a clean weighing paper or boat on the analytical balance and tare.
 - Carefully open the container of **cyclotetradecane** inside the fume hood to minimize inhalation of any dust.
 - Using a clean spatula, transfer the desired amount of **cyclotetradecane** to the weighing paper. Avoid generating dust.

- Once the desired mass is obtained, securely close the **cyclotetradecane** container.
- Transfer the weighed compound to the reaction vessel or for further use.
- Post-Handling:
 - Clean any spills immediately following the spill response protocol.
 - Clean the spatula and work area.
 - Dispose of contaminated weighing paper and gloves in the appropriate chemical waste container.
 - Wash hands thoroughly.

3.2 Spill Response Protocol

In the event of a spill, follow these steps:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, carefully sweep or scoop up the material and place it into a designated waste container.^[3] Avoid generating dust. For a solution, absorb with an inert material like vermiculite or sand and place in a closed container for disposal.^[3]
- Clean: Wash the spill site with soap and water after the material has been removed.^[3]
- Dispose: Dispose of the waste according to local, state, and federal regulations.

3.3 First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[3]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water.^[3] If irritation persists, seek medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[3]

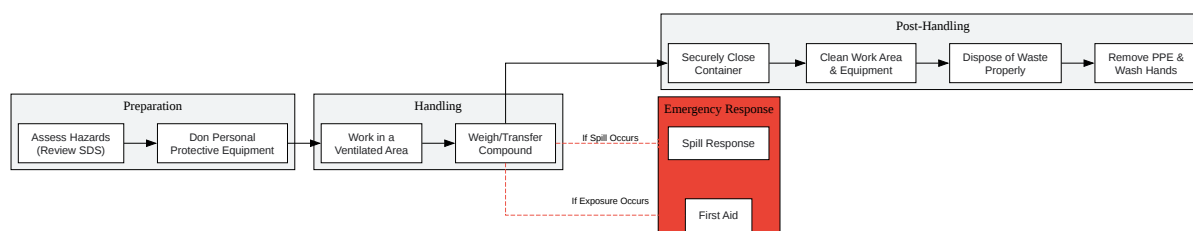
Storage Procedures

- Store in a tightly closed container.[3]
- Keep in a cool, dry, and well-ventilated area.[3]
- Store away from incompatible materials such as strong oxidizing agents.[4]
- Avoid sources of ignition.[3]

Disposal

Dispose of **cyclotetradecane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] Dissolving the material in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber is a possible disposal method.[3]

Diagrams



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Caption: General workflow for safely handling solid chemical compounds.

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